

Minimizing radioactive contamination when working with Promethium-147

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Compound of Interest

Compound Name: Promethium-147

Cat. No.: B1221622

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Promethium-147 Safety and Contamination Control: A Technical Guide

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals working with **Promethium-147** (Pm-147). The following information is designed to minimize radioactive contamination and ensure a safe laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What are the primary radiation hazards associated with **Promethium-147**?

A1: **Promethium-147** is a low-energy beta emitter.^[1] The primary hazard is internal exposure from inhalation or ingestion of the material, as sealed sources typically pose no internal radiation threat.^[2] While the beta particles have low penetrating power and can be shielded by a thin layer of plastic, they can cause skin contamination.^{[1][2]} A secondary hazard is the production of Bremsstrahlung (X-ray) radiation when the beta particles interact with high atomic number materials, which may require additional shielding.^{[2][3][4]}

Q2: What immediate steps should I take in case of a Pm-147 spill?

A2: In the event of a spill, the priority is to prevent the spread of contamination. For a minor spill, you should notify others in the area, cover the spill with absorbent paper, and clean it up

using disposable gloves and absorbent paper. For a major spill, evacuate the area, cover the spill if possible without spreading contamination, shield the source if it can be done safely, secure the area, and immediately notify the Radiation Safety Officer (RSO).[5]

Q3: How do I detect **Promethium-147** contamination?

A3: **Promethium-147** contamination can be detected using a Geiger-Mueller (GM) pancake probe for direct surveys and through wipe tests to identify removable contamination.[1][2] A liquid scintillation counter is used to analyze the wipe samples for the presence of the low-energy beta particles.[6][7]

Q4: What are the regulatory limits for surface contamination with **Promethium-147**?

A4: Regulatory limits for surface contamination are in place to protect personnel from inadvertent exposure. These limits are typically provided in units of disintegrations per minute per 100 square centimeters (dpm/100 cm²). Specific limits for beta-gamma emitters are established by regulatory bodies.[8][9]

Troubleshooting Guide

Issue	Possible Cause	Solution
Geiger counter not detecting a known Pm-147 source.	Instrument malfunction.	Check the batteries and ensure the probe is functioning correctly with a check source.
Incorrect probe for low-energy beta detection.	Use a thin-window Geiger-Mueller pancake probe suitable for detecting low-energy beta particles. [1] [2]	
High background readings on the liquid scintillation counter.	Chemiluminescence in the scintillation cocktail.	Allow the samples to sit in the dark for a period before counting to let chemiluminescence decay. [10]
Contaminated scintillation vials or cocktail.	Use new, clean vials and fresh scintillation cocktail. Prepare a background sample with a clean wipe to verify. [6]	
Persistent low-level contamination after decontamination.	Contamination may be fixed in the surface.	If standard decontamination procedures are ineffective, consult with your Radiation Safety Officer for more aggressive decontamination methods or to have the area designated as a contaminated zone.
Inadequate initial decontamination.	Repeat the decontamination procedure, ensuring to wipe from the outer edge of the contaminated area inwards to prevent spreading.	

Suspected internal
contamination of personnel.

Inhalation or ingestion of Pm-
147.

Immediately notify the
Radiation Safety Officer. Urine
assays may be required to
assess the level of internal
contamination.[\[1\]](#)

Quantitative Data Summary

Promethium-147 Properties

Property	Value
Half-life	2.62 years [1] [11] [12]
Radiation Type	Beta (β^-) [1]
Maximum Beta Energy	0.224 MeV [12] [13]
Average Beta Energy	~62 keV [12] [14]
Specific Activity	~34,300 GBq/g [2]
Gamma Ray Dose Constant at 1 meter	2.67584E-06 Rem/hour per Curie [15]

Shielding for Promethium-147

Material	Thickness for Beta Absorption
Plastic	0.2 mm [1]
Plastic (for Bremsstrahlung minimization)	A low atomic number material like plastic or acrylic is recommended as the primary shield to stop beta particles and minimize Bremsstrahlung production. [3] [4]

Regulatory and Exposure Limits

Limit Type	Value
Annual Limit on Intake (ALI) - Oral Ingestion	1,850,000 kBq[2]
Annual Limit on Intake (ALI) - Inhalation	7,400,000 kBq[2]
Derived Air Concentration (DAC)	148,000 Bq/ml[2]
Removable Surface Contamination Limit (Beta-gamma emitters)	1,000 dpm/100 cm ² [8]

Experimental Protocols

Protocol 1: Wipe Test for Removable Surface Contamination

Objective: To determine the level of removable beta-emitting contamination on a surface.

Materials:

- Cotton swabs, glass fiber filters, or filter paper[6]
- Labeled scintillation vials[6]
- Scintillation cocktail[6]
- Liquid Scintillation Counter[6]
- Personal Protective Equipment (PPE): gloves, lab coat[10]

Procedure:

- Label scintillation vials corresponding to the areas to be tested.[6]
- Prepare a "background" vial with a clean, unused wipe.[6]
- Wearing gloves, use a new wipe for each location. You may moisten the wipe with a suitable solvent (e.g., ethanol or deionized water) to increase collection efficiency.[6][7]

- Wipe an area of approximately 100 cm² (10 cm x 10 cm) using moderate pressure in an "S" pattern to ensure thorough coverage.[\[6\]](#)[\[16\]](#)
- Place the wipe into the corresponding labeled scintillation vial.[\[6\]](#)
- Add the appropriate amount of scintillation cocktail to each vial.[\[6\]](#)
- Place the vials in the liquid scintillation counter.
- Count the samples to determine the activity in disintegrations per minute (DPM).[\[16\]](#)
- If the removable contamination level exceeds 200 DPM above background, the area must be decontaminated and re-tested.[\[16\]](#)

Protocol 2: Decontamination of a Minor Spill

Objective: To safely clean up a minor spill of **Promethium-147** and prevent the spread of contamination.

Materials:

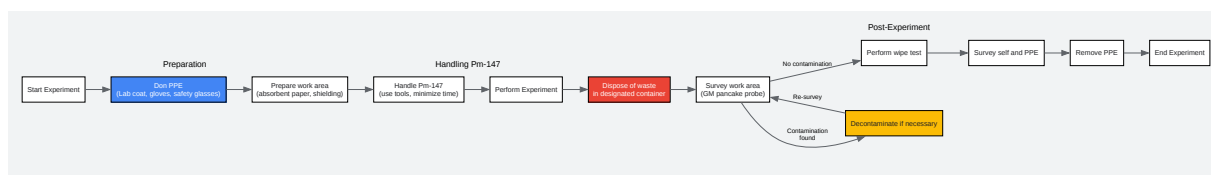
- Absorbent paper
- Disposable gloves
- Plastic bags for radioactive waste
- Decontamination solution (e.g., Radiacwash or equivalent)
- Geiger counter with a pancake probe
- PPE: lab coat, safety glasses, disposable gloves[\[1\]](#)

Procedure:

- Notify: Inform all personnel in the immediate area of the spill.
- Prevent Spread: Cover the spill with absorbent paper to prevent it from spreading.

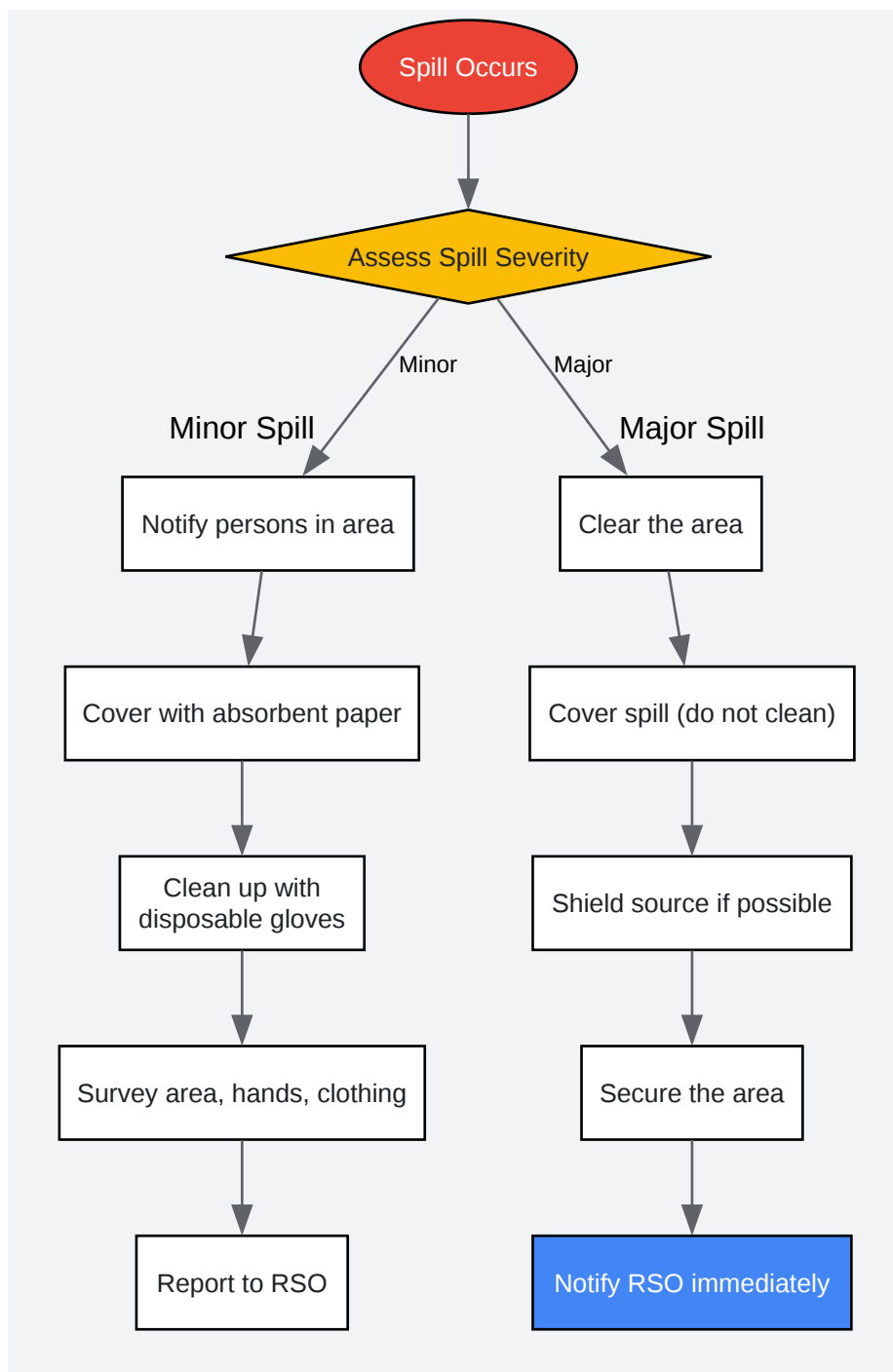
- Clean Up:
 - Put on disposable gloves.
 - Use absorbent paper to clean the spill, working from the outside in.
 - Place all used absorbent paper and contaminated gloves into a labeled plastic bag for radioactive waste.
- Survey:
 - Use a Geiger counter with a pancake probe to survey the area around the spill to ensure it is clean.
 - Survey your hands, clothing, and shoes for any contamination.
- Report: Report the incident to the Radiation Safety Officer.

Visualizations



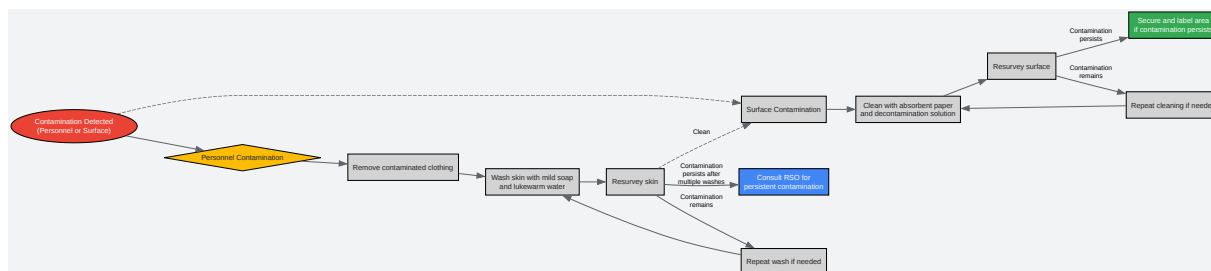
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Caption: Standard workflow for handling **Promethium-147**.



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Caption: Decision-making process for a **Promethium-147** spill.



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Caption: Logical steps for decontamination procedures.

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